

1-methyl-1H-pyrazole-4-carbonitrile CAS number and molecular weight

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Compound of Interest

Compound Name: 1-methyl-1H-pyrazole-4-carbonitrile

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Technical Guide: 1-methyl-1H-pyrazole-4-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1-methyl-1H-pyrazole-4-carbonitrile**, a heterocyclic organic compound of interest in medicinal chemistry and materials science. This document outlines its chemical properties, a detailed synthesis protocol, and key analytical data.

Core Compound Data

1-methyl-1H-pyrazole-4-carbonitrile is a five-membered aromatic heterocycle containing two adjacent nitrogen atoms and a nitrile functional group. Its structural and chemical properties make it a valuable building block in the synthesis of more complex molecules.

Physicochemical Properties

A summary of the key physicochemical properties of **1-methyl-1H-pyrazole-4-carbonitrile** is presented in the table below for quick reference.

Property	Value	Citations
CAS Number	66121-71-9	[1] [2]
Molecular Formula	C ₅ H ₅ N ₃	[1] [2]
Molecular Weight	107.11 g/mol	[1] [2]
MDL Number	MFCD04969704	[1]

Synthesis Protocol

The following section details a general procedure for the synthesis of **1-methyl-1H-pyrazole-4-carbonitrile**.[\[1\]](#)

Synthesis of 1-methyl-1H-pyrazole-4-carbonitrile from 1-methyl-1H-pyrazole-4-carboxaldehyde

Materials:

- 1-methyl-1H-pyrazole-4-carboxaldehyde (11.0 g, 0.1 mol)
- Sodium bromate (6.0 g, 0.04 mol)
- Acetic acid (50 g, 0.83 mol)
- 25% Ammonia solution (12.5 g)
- Water (100 mL)
- Reaction flask

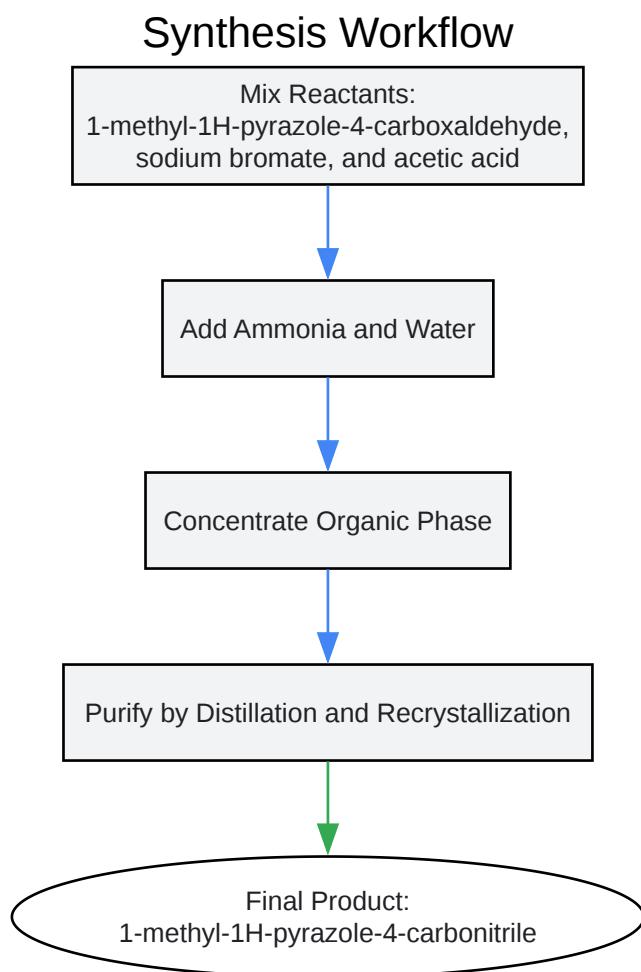
Procedure:

- Combine 1-methyl-1H-pyrazole-4-carboxaldehyde, sodium bromate, and acetic acid in a reaction flask at room temperature.
- To this mixture, add the 25% ammonia solution and water.

- Following the reaction, concentrate the organic phase.
- Purify the resulting product by distillation under reduced pressure and subsequent recrystallization.
- The final product, **1-methyl-1H-pyrazole-4-carbonitrile**, is obtained with a reported yield of 95% and a purity of over 99% as determined by HPLC.[1]

Experimental Workflow

The synthesis protocol described above can be visualized as a straightforward experimental workflow.



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Caption: Synthesis of **1-methyl-1H-pyrazole-4-carbonitrile**.

Information regarding specific signaling pathways involving **1-methyl-1H-pyrazole-4-carbonitrile** is not readily available in the public domain and therefore cannot be presented in this guide.

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References

- 1. 1-Methyl-1H-pyrazole-4-carbonitrile | 66121-71-9 [m.chemicalbook.com]
- 2. scbt.com [scbt.com]
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